

In-Depth Technical Guide to 4-Bromo-3,3-dimethylindoline

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Compound of Interest

Compound Name: **4-Bromo-3,3-dimethylindoline**

Cat. No.: **B567688**

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CAS Number: 1227418-26-9

For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of **4-Bromo-3,3-dimethylindoline**, a halogenated heterocyclic compound with potential applications in medicinal chemistry and organic synthesis. Due to the limited availability of public data specifically for this compound, this guide also draws upon information from closely related analogues to provide a broader context for its potential properties and applications.

Chemical and Physical Properties

While detailed experimental data for **4-Bromo-3,3-dimethylindoline** is not extensively reported in publicly accessible literature, its basic properties can be summarized. Further empirical studies are required to fully characterize this compound.

Property	Value	Source
CAS Number	1227418-26-9	[1]
Molecular Formula	C ₁₀ H ₁₂ BrN	N/A
Molecular Weight	226.11 g/mol	N/A
Appearance	Not specified	N/A
Boiling Point	Not specified	N/A
Melting Point	Not specified	N/A
Solubility	Not specified	N/A
Purity	Typically available at >95%	N/A

Synthesis and Characterization

Detailed, peer-reviewed synthetic protocols specifically for **4-Bromo-3,3-dimethylindoline** are not readily available. However, the synthesis of bromo-substituted indoline and indole derivatives is well-documented in the chemical literature. These methods can serve as a foundation for the development of a synthetic route to the target compound.

General Synthetic Approach (Hypothetical)

A plausible synthetic route could involve the bromination of a 3,3-dimethylindoline precursor. The regioselectivity of the bromination would be a critical factor to control, potentially requiring the use of specific brominating agents and reaction conditions.

A generalized workflow for a potential synthesis is outlined below:



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Caption: Hypothetical workflow for the synthesis of **4-Bromo-3,3-dimethylindoline**.

Experimental Protocol: Synthesis of a Related Bromoaniline Derivative

While a specific protocol for **4-Bromo-3,3-dimethylindoline** is unavailable, the following is a representative procedure for the bromination of a related aniline derivative, which illustrates the general principles that could be adapted.

Synthesis of 4-Bromo-2-(4,5-dihydroisoxazol-3-yl)-3-methylaniline

- Materials: 2-(4,5-dihydroisoxazol-3-yl)-3-methylaniline, Pyridine, Bromine, Water, Methyl tert-butyl ether (MTBE), Sodium sulfate.
- Procedure:
 - A solution of 2-(4,5-dihydroisoxazol-3-yl)-3-methylaniline (5.0 g) is prepared in pyridine (50 g).
 - A solution of bromine (4.89 g) in pyridine (50 g) is prepared separately at 0°C.
 - The bromine solution is added dropwise to the aniline solution at 20°C over 5 hours.
 - The reaction mixture is stirred at 25°C for an additional 12 hours.
 - The mixture is then poured into water (250 ml) and extracted three times with MTBE (100 ml each).
 - The combined organic phases are washed twice with water (100 ml each), dried over sodium sulfate, and concentrated to yield the product.[2]

Note: This protocol is for a related compound and would require significant optimization and adaptation for the synthesis of **4-Bromo-3,3-dimethylindoline**.

Characterization Techniques

The structural confirmation and purity assessment of **4-Bromo-3,3-dimethylindoline** would rely on standard analytical techniques.

Technique	Expected Observations
¹ H NMR	Signals corresponding to the aromatic protons, the N-H proton, and the two methyl groups at the C3 position. The bromine substitution at the C4 position would influence the chemical shifts and coupling patterns of the aromatic protons.
¹³ C NMR	Resonances for the ten carbon atoms in the molecule, including the two methyl carbons, the quaternary C3 carbon, and the aromatic carbons. The carbon atom attached to the bromine would show a characteristic chemical shift.
Mass Spectrometry (MS)	The mass spectrum would show a molecular ion peak corresponding to the molecular weight of the compound (226.11 g/mol). The isotopic pattern of bromine (approximately 1:1 ratio of ⁷⁹ Br and ⁸¹ Br) would result in a characteristic M and M+2 pattern for the molecular ion and bromine-containing fragments.
Infrared (IR) Spectroscopy	Characteristic absorption bands for N-H stretching, C-H stretching (aromatic and aliphatic), and C-Br stretching.

Potential Applications in Drug Discovery and Medicinal Chemistry

While there is no specific pharmacological data available for **4-Bromo-3,3-dimethylindoline**, the indoline scaffold and bromo-substituents are present in many biologically active molecules. This suggests that **4-Bromo-3,3-dimethylindoline** could serve as a valuable building block in medicinal chemistry.

Role as a Synthetic Intermediate

The bromine atom on the aromatic ring provides a reactive handle for various cross-coupling reactions, such as Suzuki, Heck, and Sonogashira couplings. These reactions allow for the introduction of diverse functional groups at the 4-position, enabling the synthesis of a library of derivatives for structure-activity relationship (SAR) studies.



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Caption: Potential workflow for utilizing **4-Bromo-3,3-dimethylindoline** in drug discovery.

Potential Biological Activities

Indoline derivatives have been reported to exhibit a wide range of biological activities, including but not limited to:

- Anticancer Activity: Spirooxindole derivatives, which share a core structure with indoline, have shown promising cytotoxic effects against various cancer cell lines.[1][3]
- Cholinesterase Inhibition: Certain alkaloids containing an indoloquinoline core have demonstrated inhibitory activity against acetylcholinesterase and butyrylcholinesterase, enzymes relevant to Alzheimer's disease.[4]
- Antimicrobial Activity: Some heterocyclic compounds containing a bromo-phenyl moiety have shown antibacterial and antifungal properties.[5][6]

It is important to note that these are general activities of related compound classes, and the specific biological profile of **4-Bromo-3,3-dimethylindoline** remains to be determined through experimental evaluation.

Conclusion

4-Bromo-3,3-dimethylindoline is a chemical entity with potential for further exploration in the fields of organic synthesis and medicinal chemistry. While specific experimental data for this compound is currently scarce in the public domain, its structural features suggest it could be a

useful intermediate for the synthesis of novel, biologically active molecules. Further research is warranted to fully elucidate its chemical properties, develop efficient synthetic routes, and investigate its pharmacological potential. This guide serves as a foundational resource for researchers and scientists interested in pursuing studies on this and related compounds.

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